

Application Notes and Protocols for the Safe Disposal of Ethoxymethanol Waste

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Compound of Interest

Compound Name: Ethoxymethanol

Cat. No.: B161747

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Introduction

Ethoxymethanol, also known as 2-ethoxyethanol, is a versatile solvent utilized in various research, development, and manufacturing processes within the pharmaceutical and chemical industries.[1][2] However, its classification as a hazardous substance necessitates stringent disposal protocols to ensure the safety of laboratory personnel and the protection of the environment.[3][4][5] These application notes provide detailed procedures for the safe handling and disposal of **ethoxymethanol** waste, in compliance with federal and state regulations.

Hazard Assessment

Ethoxymethanol is a colorless, flammable liquid with a sweet, ether-like odor.[1][6] It is crucial for all personnel handling this chemical to be thoroughly familiar with its associated hazards:

- **Flammability:** **Ethoxymethanol** is a combustible liquid with a flashpoint of approximately 40-44°C (104-111°F).[3][5] Its vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[3][4][5]
- **Toxicity:** It is harmful if swallowed and toxic if inhaled.[4][5] Short-term exposure can cause irritation to the eyes, nose, and throat.[2]
- **Reproductive Hazards:** **Ethoxymethanol** is a known reproductive toxicant and is suspected of damaging fertility or the unborn child.[2][4][5]

- Organ Damage: Prolonged or repeated exposure may cause damage to the blood, bone marrow, kidneys, and liver.[1][2]
- Skin Absorption: It can be absorbed through the skin, contributing to overall exposure.[6]

Regulatory Compliance

The disposal of **ethoxymethanol** waste is governed by the Resource Conservation and Recovery Act (RCRA) at the federal level, with additional regulations often imposed by state and local authorities.[7][8][9] Generators of hazardous waste are responsible for its management from "cradle to grave."[9][10]

Quantitative Data Summary

Property	Value	Reference
Synonyms	2-Ethoxyethanol, Cellosolve®, EGEE, Ethylene glycol monoethyl ether	[1][6]
Appearance	Colorless liquid	[1][4][6]
Odor	Sweet, pleasant, ether-like	[1][6]
Flash Point	40 - 44 °C (104 - 111 °F)	[3][5]
Boiling Point	135 °C (275 °F)	[5]
Melting Point	-70 °C (-94 °F)	[5]
Lower Explosive Limit (LEL)	1.8%	[2][5]
Upper Explosive Limit (UEL)	15.7%	[5]
Autoignition Temperature	235 °C (455 °F)	[5]
DOT Hazard Class	3 (Flammable Liquid)	[3]
UN Number	UN 1171	[3]

Experimental Protocols

Protocol 1: Segregation and Collection of **Ethoxymethanol** Waste

This protocol outlines the procedure for the initial collection of **ethoxymethanol** waste at the point of generation.

Materials:

- Properly labeled, compatible hazardous waste container (e.g., high-density polyethylene or glass) with a screw-top cap.
- Hazardous waste tags.
- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves (e.g., butyl rubber), lab coat.
- Fume hood.

Procedure:

- Container Preparation:
 - Select a clean, dry container that is compatible with **ethoxymethanol**.
 - Affix a hazardous waste tag to the container before adding any waste.
 - Label the container with the words "Hazardous Waste," "**Ethoxymethanol**," and the date accumulation begins.[\[10\]](#)
- Waste Collection:
 - All operations involving the transfer of **ethoxymethanol** waste must be conducted within a certified chemical fume hood to minimize inhalation exposure.
 - Carefully pour the **ethoxymethanol** waste into the designated container, avoiding splashes.
 - Do not mix **ethoxymethanol** waste with other incompatible waste streams, such as strong oxidizing agents, strong acids, or strong bases.[\[4\]](#)[\[5\]](#)
 - Keep the waste container securely closed except when adding waste.[\[10\]](#)[\[11\]](#)

- Container Management:
 - Do not fill the container beyond 90% of its capacity to allow for vapor expansion.[11]
 - Ensure the exterior of the container remains clean and free of contamination.[11]
 - Store the waste container in a designated, well-ventilated, and cool secondary containment area away from sources of ignition.[12]

Protocol 2: Disposal of Empty **Ethoxymethanol** Containers

This protocol describes the procedure for handling containers that previously held **ethoxymethanol**.

Materials:

- PPE: safety goggles, chemical-resistant gloves, lab coat.
- Fume hood.
- Water or a suitable solvent for rinsing.
- Hazardous waste container for rinsate.

Procedure:

- Decontamination:
 - Under a fume hood, triple rinse the empty **ethoxymethanol** container with a suitable solvent (e.g., water, if appropriate for the subsequent waste stream, or a small amount of a compatible solvent).
 - Collect all rinsate as hazardous waste in the appropriate waste container.
 - Allow the container to air dry completely in the fume hood.[13]
- Container Disposal:

- Once the container is completely dry and free of any residual **ethoxymethanol**, it can typically be disposed of as non-hazardous waste. However, institutional policies may vary.
- Deface or remove the original label to prevent misuse.
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of decontaminated containers.

Protocol 3: Management of **Ethoxymethanol** Spills

This protocol provides a general procedure for responding to a small-scale **ethoxymethanol** spill. For large spills, evacuate the area and contact your institution's EHS or emergency response team.

Materials:

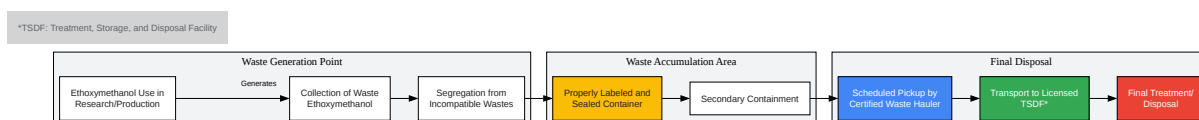
- PPE: safety goggles, chemical-resistant gloves, respirator with organic vapor cartridges, lab coat.
- Spill kit containing absorbent materials (e.g., vermiculite, sand, or commercial sorbents).
- Sealable bags or containers for contaminated materials.
- Hazardous waste tags.

Procedure:

- Immediate Response:
 - Alert personnel in the immediate area of the spill.
 - If the spill is flammable, extinguish all nearby ignition sources.
 - Ensure adequate ventilation by working in a fume hood or a well-ventilated area.
- Containment and Cleanup:
 - Wearing appropriate PPE, contain the spill by surrounding it with absorbent material.

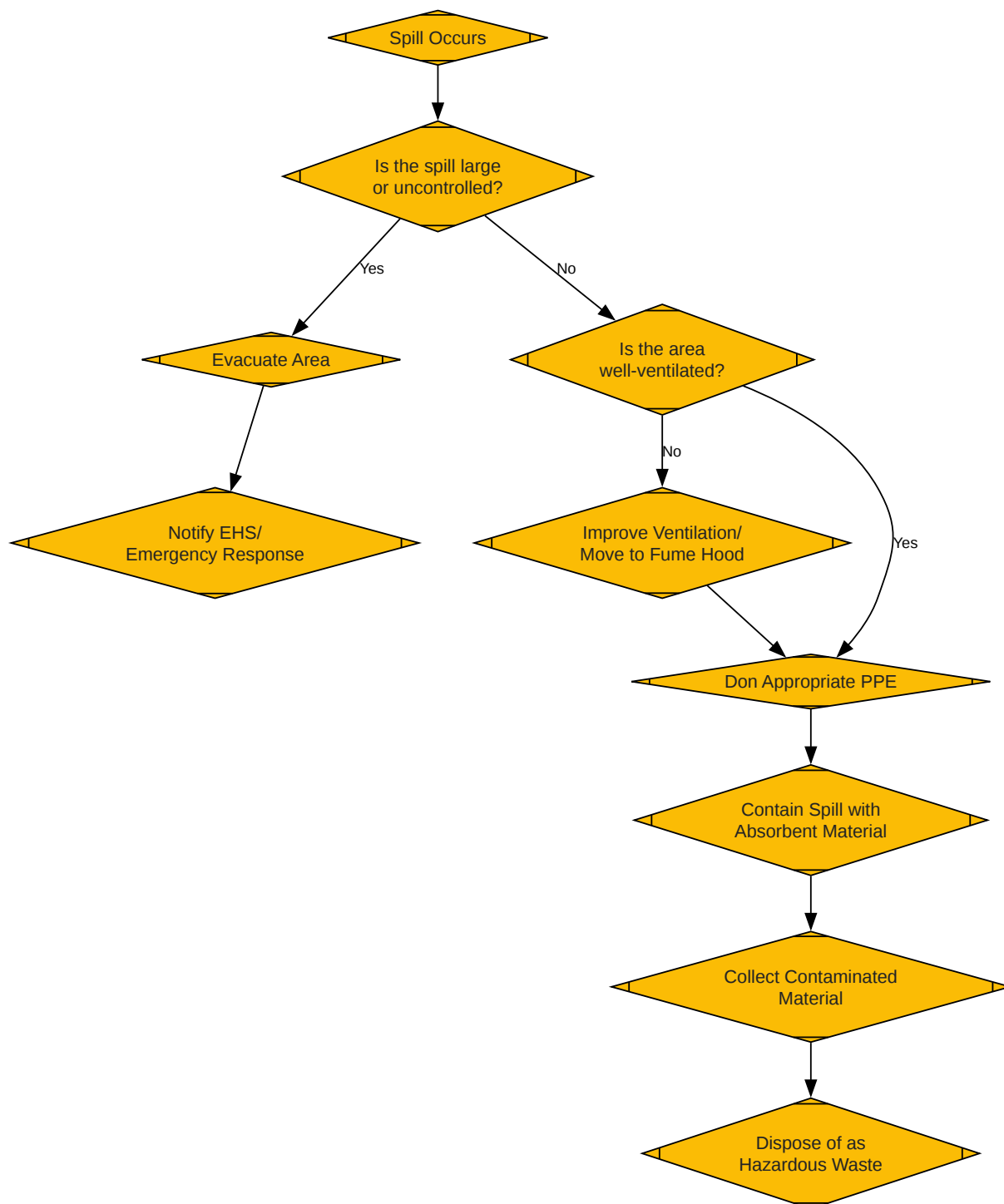
- Apply absorbent material to the spill, working from the outside in.
- Once the liquid has been absorbed, carefully collect the contaminated material using non-sparking tools.[4]
- Waste Disposal:
 - Place all contaminated absorbent materials and any other contaminated items into a sealable container.
 - Label the container as "Hazardous Waste: **Ethoxymethanol** Debris" and affix a hazardous waste tag.
 - Store the waste container in the designated hazardous waste accumulation area.
- Decontamination:
 - Decontaminate the spill area with soap and water.
 - Properly dispose of all cleaning materials as hazardous waste.

Visualizations



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Caption: Workflow for the safe disposal of **ethoxymethanol** waste.



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Caption: Decision logic for responding to an **ethoxymethanol** spill.

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